

Key Findings on Sulfaethoxypyridazine-Induced Cataracts

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

Cat. No.: S592505

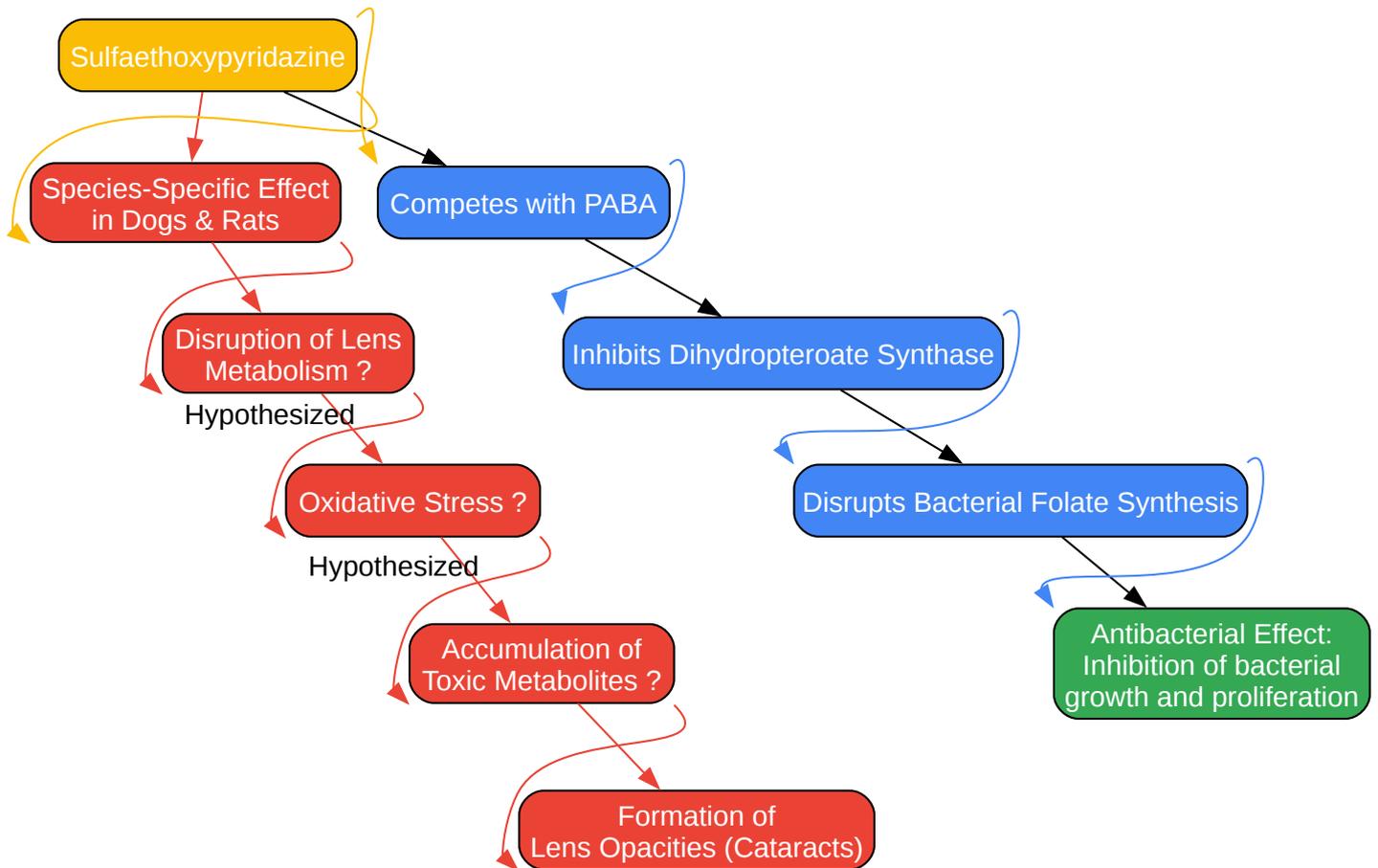
Get Quote

The table below summarizes the core quantitative data from the principal study, which established the cataractogenic effect of **sulfaethoxypyridazine** in dogs and rats [1].

Species	Dosage Regimen	Exposure Duration	Observed Effect
Dog	Daily oral administration of 30, 67, and 150 mg/kg [2]	By 14 weeks [1] [2]	Development of characteristic lens opacities (cataracts) [1] [2]
Rat	Dietary levels of 800, 1600, and 3200 ppm [2]	By 23 weeks [1] [2]	Development of characteristic lens opacities (cataracts) [1] [2]

Mechanism of Action

Sulfaethoxypyridazine is a sulfonamide antibacterial agent. Its primary mechanism of action is as a **competitive inhibitor of the enzyme dihydropteroate synthase** [3]. This enzyme is critical in the folate synthesis pathway in bacteria. The following diagram illustrates this mechanism and the hypothesized link to cataract formation:



[Click to download full resolution via product page](#)

As the diagram shows, while the antibacterial mechanism is well-established, the exact biological pathway leading to cataract formation in specific species remains unclear and is an area for further investigation [1].

Frequently Asked Questions (FAQs)

Q1: What is the primary evidence linking sulfaethoxypyridazine to cataract development? The key evidence comes from a 1967 toxicology study that demonstrated the development of characteristic lens opacities in dogs and rats following prolonged administration of the drug [1].

Q2: Is this effect seen in all animal species? The available data is limited to dogs and rats. The effect is species-specific, but the full range of susceptible species is not defined in the search results.

Q3: What is the proposed mechanism for this adverse effect? While the exact pathway is not fully elucidated, it is a non-target effect distinct from its antibacterial action. It may involve disruption of critical metabolic pathways in the lens, potentially leading to oxidative stress or protein aggregation [1].

Q4: Where can I obtain sulfaethoxy pyridazine for research purposes? The compound is available from chemical suppliers like MedChemExpress (MCE) and Santa Cruz Biotechnology (SCBT) with the explicit note "**For research use only**" and not for human or veterinary therapeutic use [2] [3].

Troubleshooting & Experimental Considerations

Given the lack of detailed protocols in the search results, here are critical points to consider based on the available data:

- **Dosage and Formulation:** Precisely replicate the dosage forms mentioned (e.g., dietary admixture for rats, direct oral administration for dogs). Source the compound from a reliable supplier and verify its purity [2] [3].
- **Timeframe:** The effect is not acute. Plan studies for a minimum of **14 weeks in dogs** and **23 weeks in rats** to observe cataract onset [1].
- **Ophthalmological Monitoring:** Implement a rigorous and scheduled monitoring protocol using slit-lamp biomicroscopy or other appropriate techniques to detect the earliest stages of lens opacity.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. of Development in cataracts and dogs from... | DrugBank Online rats [go.drugbank.com]
2. Sulfaethoxy pyridazine | Antibacterial Agent [medchemexpress.com]
3. | CAS 963-14-4 | SCBT - Santa Cruz... Sulfaethoxy pyridazine [scbt.com]

To cite this document: Smolecule. [Key Findings on Sulfaethoxypyridazine-Induced Cataracts].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b592505#sulfaethoxypyridazine-cataract-development-dogs-rats>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com